

Technical Guide: 1-Methylheptyl 2-Chloroacetate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Octan-2-yl 2-chloroacetate

CAS No.: 20411-47-6

Cat. No.: B1293847

[Get Quote](#)

CAS Number: 20411-47-6 Synonyms: sec-Octyl chloroacetate; **Octan-2-yl 2-chloroacetate**; 2-Chloroacetic acid 1-methylheptyl ester Formula: $C_{10}H_{19}ClO_2$ Molecular Weight: 222.71 g/mol

Executive Summary

1-Methylheptyl 2-chloroacetate is a specialized alkylating ester primarily utilized in biocatalysis and organic synthesis. Structurally, it consists of a chloroacetyl "warhead" esterified to a chiral 2-octanol scaffold. This compound serves two critical roles in drug development and fine chemistry:

- **Substrate for Enzymatic Kinetic Resolution (EKR):** It acts as a benchmark substrate for characterizing the enantioselectivity of lipases (e.g., *Candida antarctica* Lipase B) due to the steric differentiation provided by the 1-methylheptyl chain.
- **Lipophilic Alkylating Agent:** The chloroacetate moiety allows for nucleophilic substitution reactions (), introducing the hydrophobic sec-octyl chain into target molecules to modulate bioavailability.

Part 1: Chemical Identity & Physicochemical Profile

This compound is an

-halo ester. The presence of the chlorine atom at the

-position significantly increases the electrophilicity of the carbonyl carbon and the methylene carbon, making it reactive toward both nucleophilic acyl substitution and nucleophilic alkyl substitution.

Datasheet: Physicochemical Properties

Property	Value	Context
CAS Number	20411-47-6 (Racemate)	Primary identifier for commercial sourcing.
Chiral CAS	1016165-85-7 ((1S)-isomer)	Used for stereospecific applications.
Appearance	Colorless to pale yellow liquid	Viscous oil at room temperature.
Boiling Point	~245°C (Predicted)	High boiling point requires vacuum distillation for purification.
Density	0.985 ± 0.06 g/cm ³	Slightly less dense than water; phase separates easily.
LogP	~3.6	Highly lipophilic; practically insoluble in water.
Flash Point	>100°C	Combustible but stable under standard lab conditions.

Part 2: Synthetic Pathways & Production[1]

The synthesis of 1-methylheptyl 2-chloroacetate is typically achieved via nucleophilic acyl substitution. The choice of reagent (chloroacetyl chloride vs. chloroacetic acid) depends on the scale and available purification equipment.

Protocol A: Acyl Chloride Method (High Yield)

This method is preferred for research-scale synthesis due to its high conversion rate and simplified workup.

Reagents:

- 2-Octanol (1.0 eq)
- Chloroacetyl chloride (1.1 eq)
- Pyridine or Triethylamine (1.2 eq)
- Dichloromethane (DCM) (Solvent)

Step-by-Step Methodology:

- Setup: Charge a flame-dried round-bottom flask with 2-octanol and dry DCM under an inert atmosphere (). Cool to 0°C.
- Base Addition: Add pyridine dropwise. The base acts as an HCl scavenger to drive the equilibrium.
- Acylation: Add chloroacetyl chloride dropwise over 30 minutes. The exotherm must be controlled to prevent elimination side reactions.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor via TLC (Hexane:EtOAc 9:1).
- Workup: Quench with cold water. Wash the organic layer sequentially with 1M HCl (to remove pyridine), saturated , and brine.
- Purification: Dry over and concentrate. Purify via vacuum distillation or flash chromatography.

Protocol B: Enzymatic Transesterification (Green Chemistry)

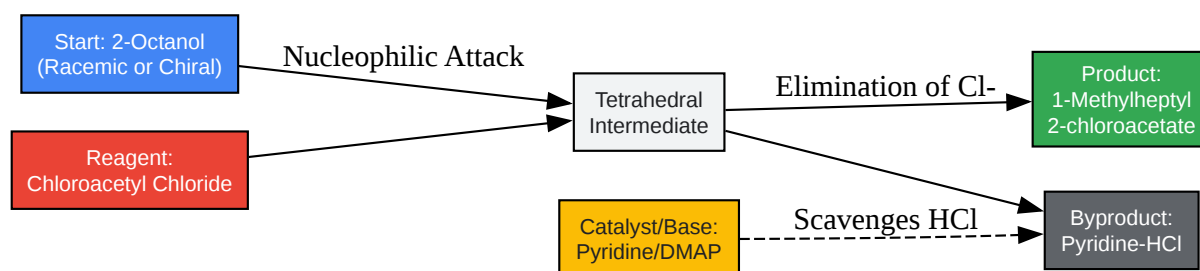
Used when optical purity is required (kinetic resolution).

Reagents:

- Racemic 2-Octanol[1]
- Vinyl chloroacetate (Acyl donor)
- Immobilized Lipase (e.g., Novozym 435)

Mechanism: The lipase selectively acylates one enantiomer (typically R) of the alcohol, producing optically active 1-methylheptyl 2-chloroacetate.

Visualization: Synthetic Logic Flow



[Click to download full resolution via product page](#)

Figure 1: Chemical synthesis pathway via acyl chloride method, highlighting the critical role of the base in driving the equilibrium.

Part 3: Reactivity & Applications

Enzymatic Kinetic Resolution (EKR) Benchmarking

In drug development, chiral secondary alcohols are ubiquitous pharmacophores. 1-Methylheptyl 2-chloroacetate is frequently used to test the stereoselectivity of new biocatalysts.

- The "E-Value" Metric: Researchers use this compound to calculate the Enantiomeric Ratio (E). A high E-value (>100) indicates the enzyme can effectively separate the (R) and (S) isomers of 2-octanol derivatives.
- Mechanism: The chlorine atom on the acetate group increases the reaction rate (compared to simple acetates) by making the carbonyl more electrophilic, allowing for rapid screening of enzyme activity.

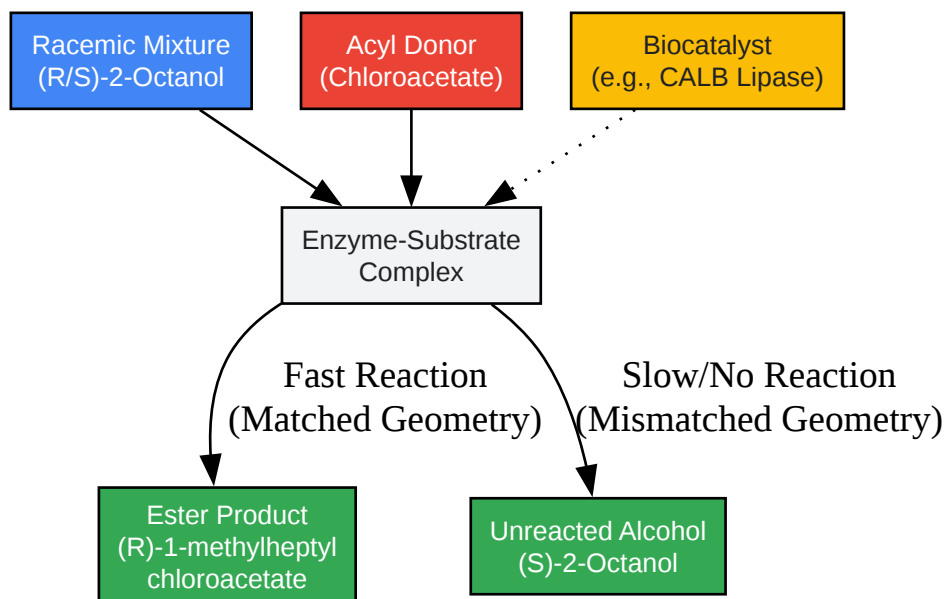
Synthesis of Surface-Active Agents

The 1-methylheptyl (2-octyl) tail is highly hydrophobic and branched. When the chloroacetate undergoes

substitution with amines or thiols, it creates surfactants with unique wetting properties.

- Reaction:
- Utility: These derivatives are used to create biodegradable cationic surfactants or lipophilic linkers for drug delivery systems.

Visualization: Enzymatic Resolution Workflow



[Click to download full resolution via product page](#)

Figure 2: Kinetic resolution workflow. The enzyme selectively converts one enantiomer into the chloroacetate ester, leaving the other as a pure alcohol.

Part 4: Analytical Characterization

To validate the synthesis of CAS 20411-47-6, the following analytical signatures must be confirmed.

Nuclear Magnetic Resonance (NMR)[3]

- ^1H NMR (CDCl_3 , 400 MHz):
 - 4.98 (m, 1H, -CH-O-): The methine proton of the octyl group is deshielded by the ester.
 - 4.03 (s, 2H, Cl-CH₂-): Characteristic singlet for the alpha-chloro protons.
 - 0.88–1.60 (m, alkyl chain): Multiplets corresponding to the methyl and methylene groups of the heptyl chain.

Gas Chromatography - Mass Spectrometry (GC-MS)

- Fragmentation Pattern:
 - M⁺ peak: 222 m/z (weak).
 - Base Peak: Often observed at m/z 77/79 (chloroacetyl fragment) or m/z 113 (octyl fragment minus water).
 - Isotope Pattern: The presence of Chlorine-35 and Chlorine-37 will create a characteristic 3:1 ratio in fragments containing the chloroacetyl group.

Part 5: Safety & Handling (E-E-A-T)

Hazard Classification: 1-Methylheptyl 2-chloroacetate is an alkylating agent and must be handled with the rigor reserved for genotoxic impurities (GTIs).

- Skin/Eye Contact: Potent irritant. The chloroacetate moiety can hydrolyze on moist surfaces (eyes, lungs) to release chloroacetic acid and HCl.

- Toxicity: Like many -halo esters, it is potentially toxic if ingested or absorbed through the skin.
- Handling Protocol:
 - Engineering Controls: Always handle inside a certified fume hood.
 - PPE: Nitrile gloves (double gloving recommended), safety goggles, and lab coat.
 - Spill Management: Do not wipe with water. Absorb with vermiculite or sand, then neutralize with dilute ammonia or sodium carbonate solution before disposal.

References

- ChemicalBook. (2024). 1-methylheptyl chloroacetate Product Properties and CAS 20411-47-6. Retrieved from
- National Institutes of Health (NIH). (2025). PubChem Compound Summary for CID 86310369: **Octan-2-yl 2-chloroacetate**. Retrieved from
- Organic Syntheses. (1990). Lipase-catalyzed kinetic resolution of alcohols via chloroacetate esters. Org. Synth. 1990, 69,[2] 1. Retrieved from [2]
- MDPI. (2020). Intensification of Double Kinetic Resolution of Chiral Amines and Alcohols. Catalysts, 10(11), 1234. Retrieved from
- Vertex AI Search. (2025). Consolidated Search Results for 1-methylheptyl chloroacetate synthesis and properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Technical Guide: 1-Methylheptyl 2-Chloroacetate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1293847/docs#technical-guide-1-methylheptyl-2-chloroacetate\]](https://www.benchchem.com/product/b1293847/docs#technical-guide-1-methylheptyl-2-chloroacetate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)